

Technical Support Center: 7-Bromo-4-hydroxyquinolin-2(1H)-one

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Compound of Interest

Compound Name: 7-Bromo-4-hydroxyquinolin-2(1H)-one

Cat. No.: B12454680

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Introduction

Welcome to the technical support guide for **7-Bromo-4-hydroxyquinolin-2(1H)-one**. This document is designed for researchers, scientists, and drug development professionals to ensure the stability and integrity of this compound throughout the experimental workflow. Improper storage and handling can lead to compound degradation, resulting in inconsistent data and compromised research outcomes. This guide provides a series of frequently asked questions (FAQs) and troubleshooting protocols to address common challenges encountered in the lab.

Part 1: Compound Identification and Safety

Overview

Before handling, it is crucial to be familiar with the compound's properties and associated safety hazards. **7-Bromo-4-hydroxyquinolin-2(1H)-one** exists in tautomeric equilibrium with 7-bromoquinolin-4-ol and is typically supplied as a solid.

Identifier	Information
CAS Number	82121-06-0[1][2]
Molecular Formula	C ₉ H ₆ BrNO ₂
Molecular Weight	240.05 g/mol [3]
Common Synonyms	7-Bromo-4-hydroxyquinoline, 7-Bromoquinolin-4-ol[1]

GHS Hazard Summary: This compound is classified as hazardous. Key warnings include:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Serious Eye Damage (Category 1): Causes serious eye damage.[1]
- Skin Irritation (Category 2): Causes skin irritation.[4]
- Respiratory Irritation (Category 3): May cause respiratory irritation.[3][4]

Always handle this chemical with appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[5] All handling of the solid powder should be performed in a certified chemical fume hood to avoid inhalation.[6]

Part 2: FAQs - Storage and Handling of Solid Compound

Q1: What are the officially recommended storage conditions for solid 7-Bromo-4-hydroxyquinolin-2(1H)-one?

The compound in its solid form should be stored in a cool, dry, and well-ventilated place.[3][7]
[8] The container must be kept tightly closed to prevent moisture uptake and contamination.[7]
[8]

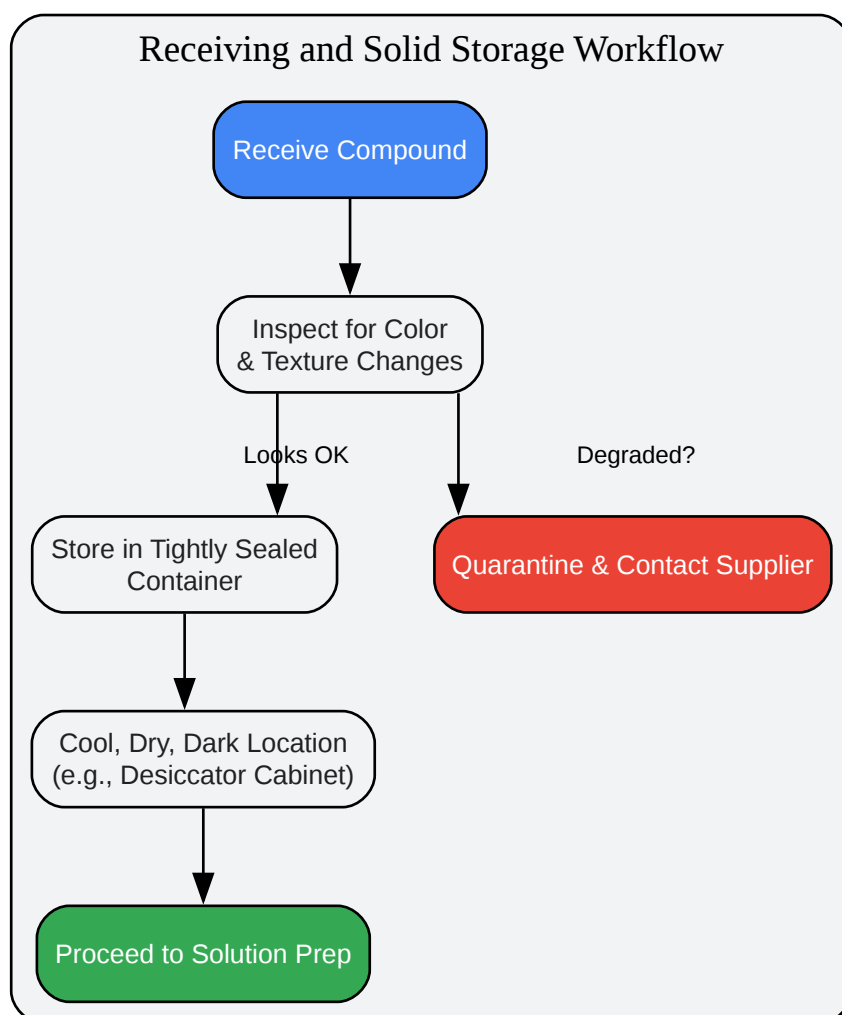
Q2: Why is a "cool, dry, and dark" environment so critical for the stability of this solid?

The specific storage recommendations are based on the chemical nature of quinolinone derivatives.

- Causality of "Cool": Elevated temperatures can provide the activation energy needed for slow-decomposition reactions, even in the solid state. For quinone-type structures, thermal degradation is a known risk.^[9] Storing in a cool environment minimizes the rate of any potential degradation pathways.
- Causality of "Dry": The hydroxyl group and the lactam moiety in the quinolinone ring system can be susceptible to hydrolysis, especially in the presence of acidic or basic impurities. Keeping the container tightly sealed in a dry environment (e.g., a desiccator for long-term storage) is the primary defense against moisture-induced degradation.
- Causality of "Dark" (Implied): Quinoline derivatives can be sensitive to light.^[10] Photons can induce photochemical reactions, leading to the formation of impurities. While not always explicitly stated for the solid, storing the material away from direct light is a standard best practice to ensure long-term stability.

Q3: My solid compound appears clumpy and has changed color from off-white to brownish. Is it still usable?

A visible change in the physical appearance of the compound, such as color change or clumping, is a strong indicator of degradation. Clumping often suggests moisture absorption, while a color change can signify the formation of chromophoric (colored) degradation products. It is strongly advised not to use the compound for sensitive quantitative experiments if its appearance has changed. For critical applications, using a fresh, unopened vial is the only way to guarantee the integrity of your results.



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Caption: Workflow for receiving and storing solid compound.

Part 3: FAQs - Preparation and Storage of Solutions

Q1: What is a reliable, step-by-step protocol for preparing a stock solution?

Preparing a stable stock solution is critical for reproducible results. The following protocol is a validated starting point.

Protocol 1: General Procedure for Preparing a Stock Solution

- **Pre-Equilibration:** Allow the vial of solid **7-Bromo-4-hydroxyquinolin-2(1H)-one** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture onto the cold powder.
- **Weighing:** In a chemical fume hood, accurately weigh the desired amount of the solid into a new, clean vial.
- **Solubilization:** Add a small amount of an appropriate solvent (e.g., DMSO). The choice of solvent can significantly impact stability.[\[10\]](#)
- **Dissolution:** Vortex or sonicate the vial briefly to ensure the solid is completely dissolved. Visually inspect against a light source to confirm no particulates remain.
- **Final Volume:** Bring the solution to the final desired concentration by adding more solvent.
- **Storage:** Store the stock solution in a tightly capped amber vial to protect it from light.[\[10\]](#) For long-term storage, create single-use aliquots to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Q2: My solution has turned yellow/brown and a precipitate has formed. What happened?

This is a classic sign of compound instability in solution.

- **Color Change:** A change in solution color indicates chemical degradation. The original molecular structure has likely been altered, forming new byproducts that absorb light differently.[\[10\]](#)
- **Precipitation:** This can occur for two primary reasons:
 - **Degradation:** The compound may be degrading into new products that are less soluble in your chosen solvent system.[\[10\]](#)
 - **Solubility Limit Exceeded:** The concentration of your solution may be too high for the storage temperature (e.g., a compound soluble at room temperature may crash out of solution at -20°C).

In either case, the solution should be considered compromised. The effective concentration of the active compound is no longer known, and the degradation products could interfere with your assay. The recommended action is to discard the solution and prepare a fresh one.

Part 4: Troubleshooting Experimental

Inconsistencies

Q1: My biological assay results are highly variable. Could my compound be the source of the problem?

Absolutely. Inconsistent assay results are a common consequence of using a degraded compound.^[10] Degradation reduces the effective concentration of your active molecule, meaning you are adding less active compound than intended. Furthermore, the degradation byproducts themselves could have unintended biological activity or interfere with assay detection methods (e.g., fluorescence quenching), leading to unreliable data.

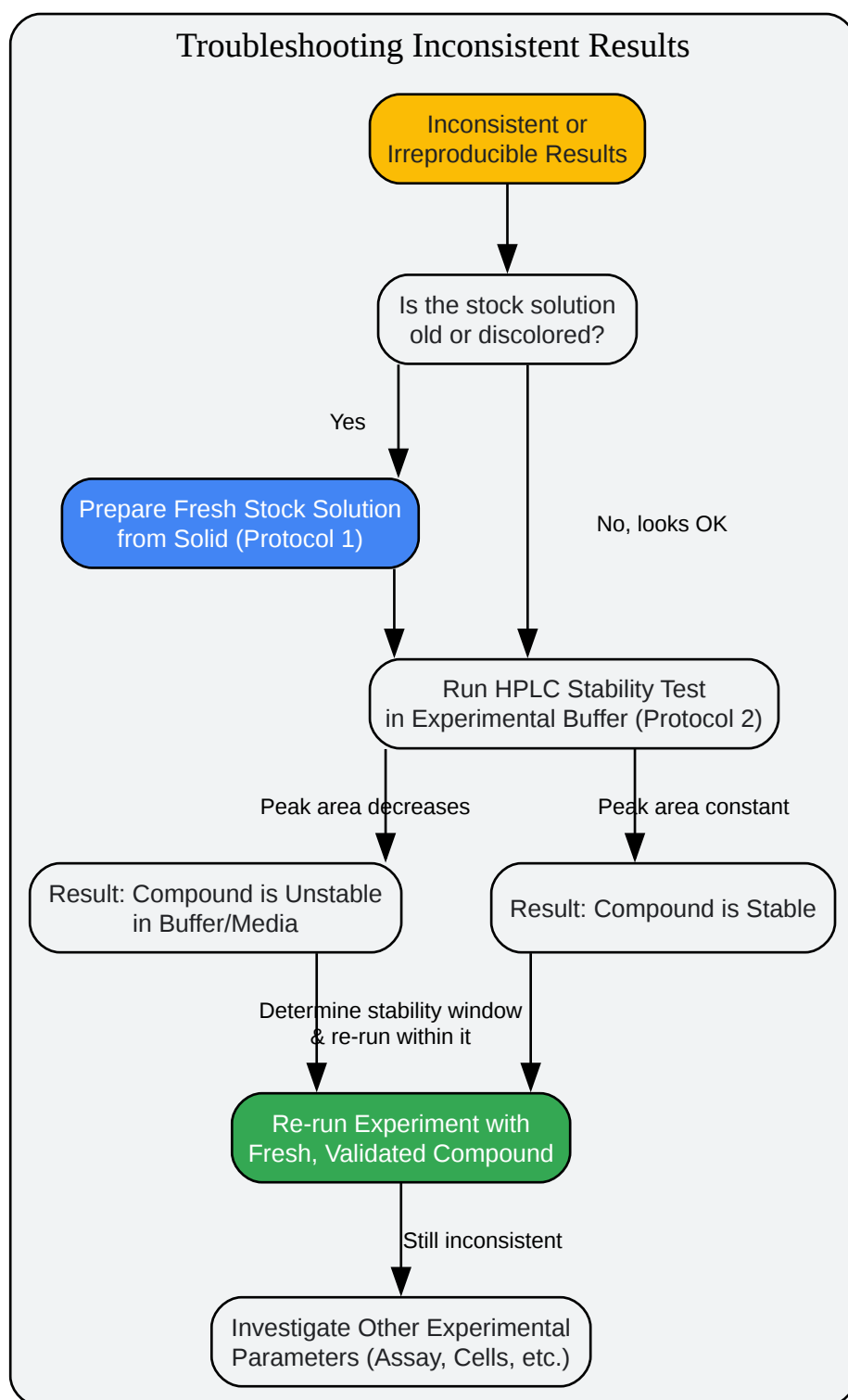
Q2: How can I proactively test the stability of my compound in my specific experimental buffer or media?

A proactive stability test is the best way to validate your experimental conditions. High-Performance Liquid Chromatography (HPLC) is the gold standard for this analysis.

Protocol 2: Basic HPLC-Based Stability Assessment

- **Prepare Solution:** Prepare a solution of **7-Bromo-4-hydroxyquinolin-2(1H)-one** at a typical experimental concentration in your specific buffer or cell culture media.
- **Time-Zero Sample (T=0):** Immediately after preparation, filter a small aliquot of the solution (e.g., through a 0.22 µm syringe filter) and inject it into an HPLC system. Record the chromatogram. The main peak corresponds to your intact compound.
- **Incubate:** Incubate the remaining solution under your exact experimental conditions (e.g., 37°C, 5% CO₂).
- **Time-Point Samples:** At various time points (e.g., 2h, 6h, 24h), take additional aliquots, filter, and inject them into the HPLC.

- Analyze Data: Compare the chromatograms.
 - Stable: The peak area of your main compound remains consistent across all time points.
 - Unstable: You will observe a decrease in the main peak's area over time and potentially the appearance of new peaks corresponding to degradation products.^[10] This data allows you to determine the time window in which your compound is stable enough for reliable experiments.



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Caption: Logical workflow for troubleshooting experimental inconsistency.

Part 5: Summary of Storage Recommendations

Form	Condition	Recommendation	Rationale
Solid	Temperature	Store in a cool place.	Minimizes thermal degradation.
Atmosphere	Keep container tightly closed in a dry, well-ventilated area. [3] [7] [8]	Prevents moisture absorption and hydrolysis.	
Light	Store protected from light (e.g., in an opaque container or cabinet).	Prevents photodegradation.	
Solution	Temperature	Store at -20°C or -80°C for long-term.	Drastically slows degradation kinetics.
Container	Use tightly sealed amber vials. [10]	Protects from light and prevents solvent evaporation.	
Usage	Prepare single-use aliquots.	Avoids detrimental freeze-thaw cycles.	
Lifespan	Prepare fresh solutions for critical experiments. [10]	Guarantees known concentration and purity.	

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